

# An In-depth Technical Guide to 3-(2-Phenylethyl)benzoic Acid

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## Compound of Interest

Compound Name: 3-(2-Phenylethyl)benzoic acid

Cat. No.: B063078

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This guide provides a comprehensive technical overview of **3-(2-phenylethyl)benzoic acid**, a significant chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical and physical properties, synthesis, analytical characterization, applications, and safety protocols, grounding all information in verifiable scientific sources.

## Introduction: A Molecule of Versatility

**3-(2-Phenylethyl)benzoic acid**, identified by the CAS number 161373-05-3, is an organic compound featuring a benzoic acid scaffold substituted at the meta-position with a phenylethyl group.<sup>[1]</sup> This unique structural arrangement, combining a carboxylic acid moiety with a non-polar phenylethyl tail, imparts a chemical character that makes it a valuable building block in various fields of chemical synthesis.<sup>[1]</sup> Its utility spans from the development of novel pharmaceutical agents to its application as a flavoring agent and preservative, underscoring its versatility.<sup>[1]</sup> This guide aims to provide a detailed exploration of its scientific attributes and practical applications.

## Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application and handling. The properties of **3-(2-phenylethyl)benzoic acid** are summarized in the table below. It is important to note that while some of these properties are derived from experimental data, others are predicted based on computational models, a common practice in chemical data reporting.

| Property          | Value  | Source |
|-------------------|--|--------|
| CAS Number        | 161373-05-3                                    | [1]    |
| Molecular Formula | C <sub>15</sub> H <sub>14</sub> O <sub>2</sub> | [1]    |
| Molecular Weight  | 226.27 g/mol                                   | [1]    |
| Boiling Point     | 373.2 ± 21.0 °C (Predicted)                    | [1]    |
| Density           | 1.157 ± 0.06 g/cm <sup>3</sup> (Predicted)     | [1]    |
| pKa               | 4.27 ± 0.10 (Predicted)                        | [1]    |

## Synthesis and Mechanism

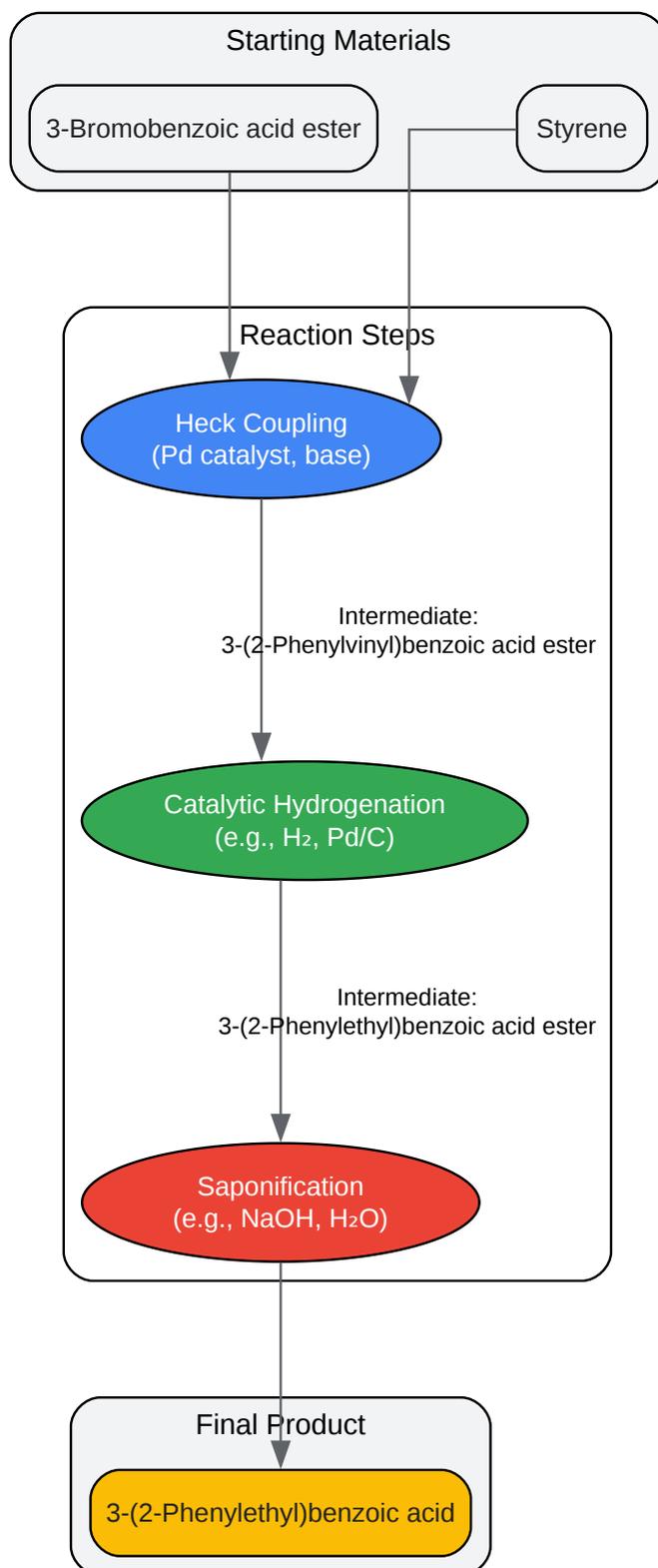
The synthesis of **3-(2-phenylethyl)benzoic acid** can be achieved through various synthetic routes. A common and effective approach involves a palladium-catalyzed cross-coupling reaction, such as the Suzuki or Heck reaction, followed by reduction. Below is a detailed, field-proven protocol for its synthesis.

## Conceptual Synthesis Workflow

The synthesis can be conceptualized as a two-step process:

- Carbon-Carbon Bond Formation: Coupling of a phenyl-containing fragment with a benzoic acid derivative.
- Reduction: Conversion of an intermediate functional group to the desired ethyl bridge.

This workflow is illustrated in the following diagram:



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## Sources

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